

CY5-N3 Azide: A Technical Guide to Safe Handling and Experimental Application

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Compound of Interest

Compound Name: CY5-N3
Cat. No.: B13389579

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental applications of **CY5-N3** azide, a fluorescent dye integral to various bioorthogonal chemistry techniques. The information presented herein is intended to equip researchers with the necessary knowledge to handle this compound safely and utilize it effectively in their experimental workflows.

Safety Data and Handling Precautions

CY5-N3 azide, as an organic azide, requires careful handling due to its potential hazards. While a specific Safety Data Sheet (SDS) with quantitative toxicological data for **CY5-N3** azide is not readily available, the following information is compiled from supplier data and general safety guidelines for organic azides.

Hazard Identification and General Precautions

Organic azides are categorized as potentially explosive and toxic compounds. The primary hazards include:

- Explosive Potential: Organic azides can be sensitive to heat, light, friction, and mechanical shock, which may lead to violent decomposition.[1]
- Toxicity: Azide compounds are known to be toxic. The azide ion has a toxicity similar to that of cyanide.[2]
- Formation of Hazardous Compounds: Contact with acids can produce highly toxic and explosive hydrazoic acid.[1] Reaction with heavy metals (e.g., copper, lead) can form highly unstable and shock-sensitive metal azides.[3]

General Handling Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses or goggles, and chemical-resistant gloves (nitrile gloves are a common recommendation).[4]
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid the use of metal spatulas or other metal instruments to prevent the formation of metal azides.[5]
- Do not use chlorinated solvents such as dichloromethane or chloroform as reaction media, as this can lead to the formation of explosive di- and tri-azidomethane.[2][3]
- Work on the smallest possible scale, especially when performing new reactions.[5]

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

| Exposure Route | First Aid Measures |
|----------------|---|
| Skin Contact | Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.[6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6] |
| Inhalation | Move the exposed individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[6] |
| Ingestion | Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6] |

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[6]
- Specific Hazards: Emits toxic fumes under fire conditions.[6]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear to prevent contact with skin and eyes.[6]

Storage and Stability

Proper storage is crucial to maintain the stability of **CY5-N3** azide and prevent hazardous situations.

| Parameter | Recommendation |
|---------------------|--|
| Storage Temperature | Store at -20°C.[1][7] |
| Light Exposure | Protect from light. Store in a dark place.[8] |
| Moisture | Keep container tightly closed and in a dry place. |
| Stability | The compound is unstable in solution; prepare solutions fresh.[9] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. [8] |
| Incompatibilities | Avoid contact with acids, heavy metals, and halogenated solvents.[1][3] |

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **CY5-N3** azide and its sulfonated form.

Table 1: General Properties of CY5-N3 Azide (Sulfo-Cyanine5-azide)

| Property | Value | Reference |
|-------------------|-------------------------------|-----------|
| Synonyms | Sulfo-Cyanine5-azide | [3][8] |
| CAS Number | 1621101-43-6 | [6][8] |
| Molecular Formula | C36H46N6O7S2 | [6][8] |
| Molecular Weight | 738.92 g/mol | [6][8] |
| Appearance | Solid, brown to reddish-brown | [6] |
| Solubility | Soluble in DMSO and DMF | [8] |

Table 2: Spectroscopic Properties

| Property | Value | Reference |
|---------------------------------------|---------|-----------|
| Excitation Maximum (λ_{ex}) | ~646 nm | [9] |
| Emission Maximum (λ_{em}) | ~662 nm | [9] |

Experimental Protocols

CY5-N3 azide is a key reagent in "click chemistry," a set of bioorthogonal reactions that enable the specific and efficient labeling of biomolecules. The azide group of **CY5-N3** reacts with an alkyne-modified biomolecule, typically through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).

General Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a general workflow for labeling alkyne-containing biomolecules with **CY5-N3** azide.

Materials:

- Alkyne-modified biomolecule (e.g., protein, nucleic acid)
- **CY5-N3** azide
- Copper(II) sulfate (CuSO₄)
- Reducing agent (e.g., sodium ascorbate)
- Copper chelating ligand (e.g., THPTA or TBTA)
- Reaction buffer (e.g., PBS, pH 7.4)
- Purification system (e.g., size exclusion chromatography, dialysis)

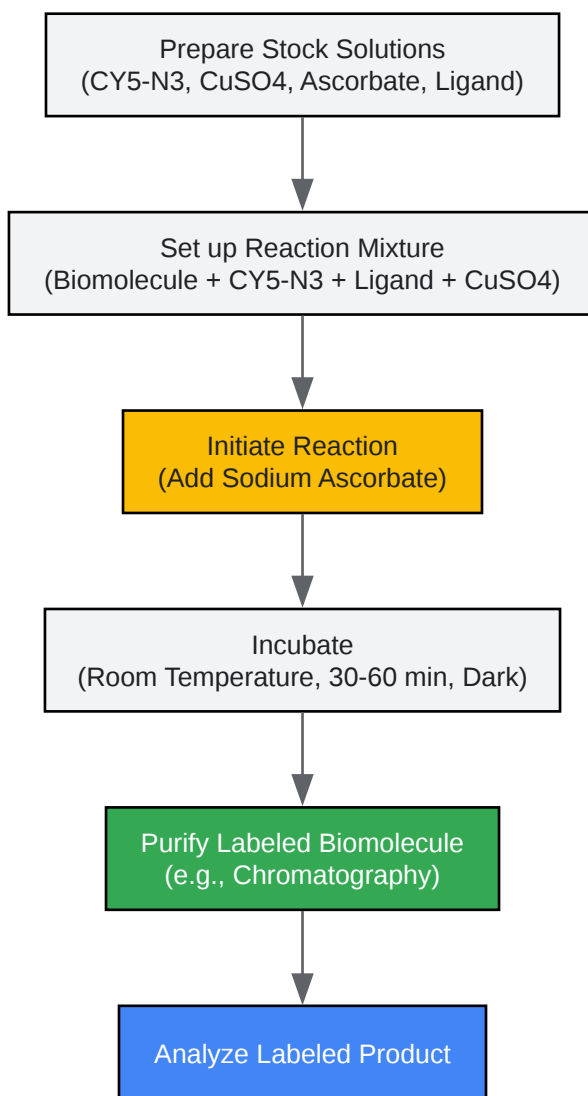
Procedure:

- Prepare Stock Solutions:

- Dissolve **CY5-N3** azide in anhydrous DMSO to a stock concentration of 1-10 mM. Store at -20°C or -80°C, protected from light.[3]
- Prepare stock solutions of CuSO₄, sodium ascorbate, and the copper ligand in an appropriate buffer.
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified biomolecule with **CY5-N3** azide in the reaction buffer. The molar ratio of dye to biomolecule may need to be optimized.
 - Add the copper ligand to the reaction mixture.
 - Add CuSO₄ to the reaction mixture.
 - Initiate the reaction by adding a freshly prepared solution of sodium ascorbate.
- Incubation:
 - Incubate the reaction mixture at room temperature for 30-60 minutes, protected from light. Gentle mixing may be beneficial.
- Purification:
 - Purify the labeled biomolecule from excess reagents using a suitable method such as size exclusion chromatography, dialysis, or spin filtration.

Visualizations

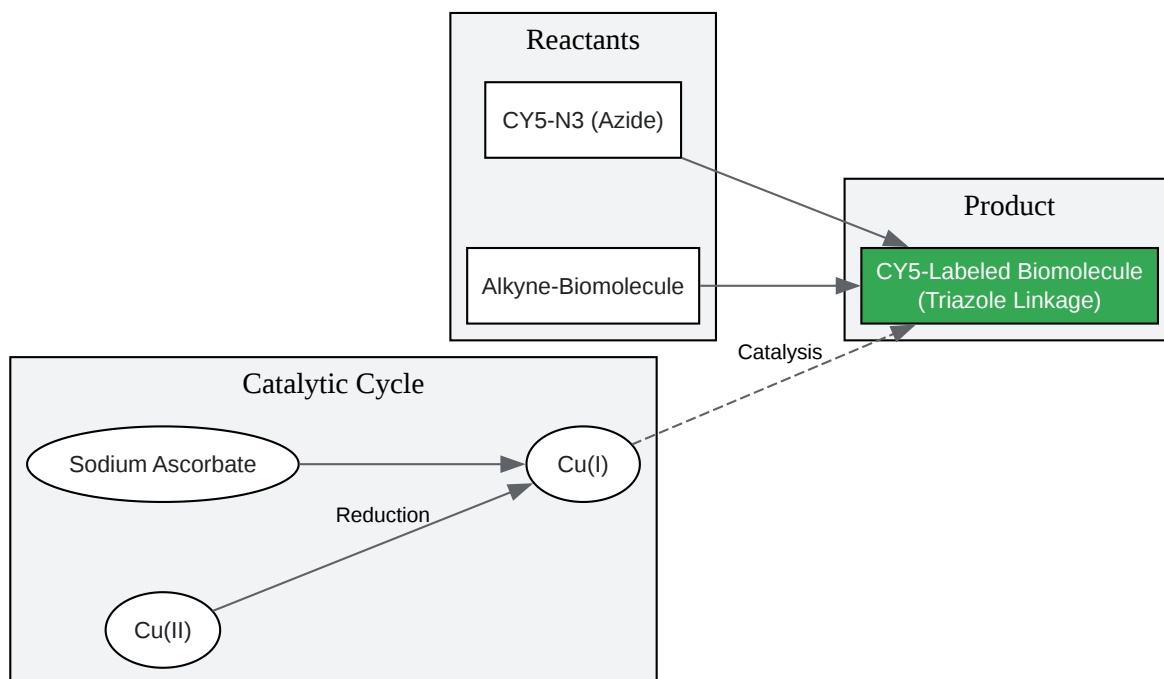
Experimental Workflow for Biomolecule Labeling



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Caption: Workflow for labeling biomolecules using **CY5-N3** azide via CuAAC.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Pathway



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Caption: Simplified schematic of the CuAAC reaction for **CY5-N3** labeling.

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